

6Z 10Z Vitamin K2 d7 biological activity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 6Z,10Z-Vitamin K2-d7

Cat. No.: S12904273

Get Quote

Molecular Basis of Vitamin K2 Activity

Vitamin K2 refers to a group of compounds known as menaquinones (MKs). Their core biological activity is tied to their function as cofactors for the enzyme **γ -glutamylcarboxylase**. This enzyme catalyzes the conversion of specific glutamic acid (Glu) residues to γ -carboxyglutamic acid (Gla) in Vitamin K-dependent proteins (VKDPs). This carboxylation is critical for the ability of these proteins to bind calcium [1].

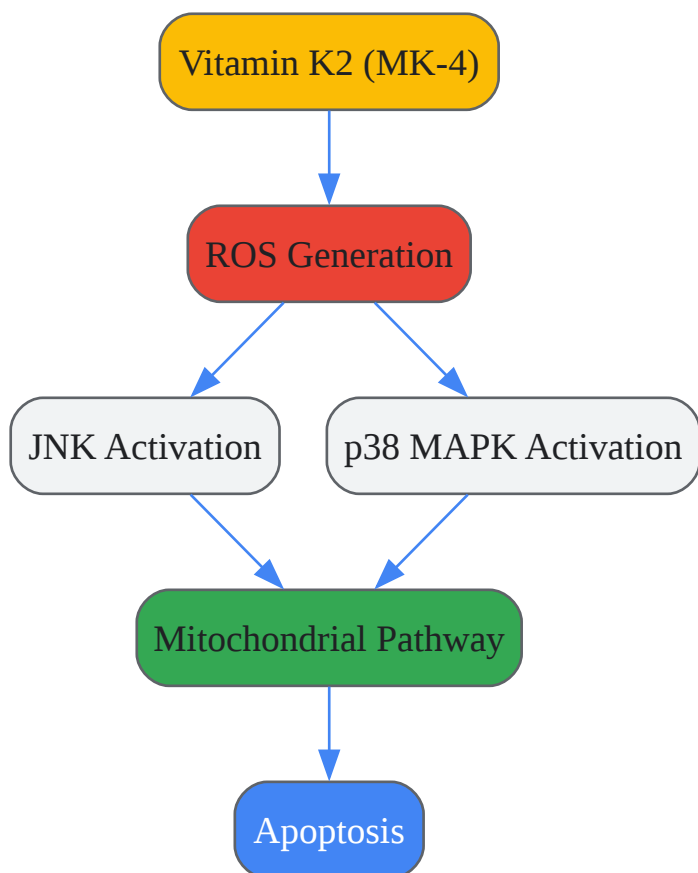
The table below summarizes the key VKDPs and their physiological roles, which constitute the primary mechanisms of Vitamin K2's biological activity.

Vitamin K-Dependent Protein (VKDP)	Primary Tissue/Function	Role of Carboxylation
Matrix Gla Protein (MGP) [2] [3] [1]	Vascular smooth muscle, cartilage	Inhibits soft tissue and vascular calcification; inactivation leads to calcium deposition in arteries.
Osteocalcin [2] [3] [1]	Bone	Binds calcium and facilitates its incorporation into the bone matrix; essential for bone mineralization and turnover.
Gas6 (Growth arrest-specific gene 6) [1]	Nervous system, heart, lungs, kidneys	Regulates cellular functions including proliferation, adhesion, protection against apoptosis, and phagocytosis.

Vitamin K-Dependent Protein (VKDP)	Primary Tissue/Function	Role of Carboxylation
Coagulation Factors (II, VII, IX, X) and Proteins C, S, Z [1]	Liver; blood coagulation	Enables binding to phospholipid surfaces for the blood clotting cascade; Proteins C and S have anticoagulant roles.

Experimental Evidence for Broader Biological Activities

Beyond its classical roles, research has uncovered other significant biological activities, particularly for the menaquinone-4 (MK-4) form. The following diagram outlines one well-established anticancer mechanism.



[Click to download full resolution via product page](#)

Diagram of Vitamin K2-induced apoptosis via ROS-JNK/p38-mitochondrial pathways in cancer cells [4].

Supporting Experimental Data from a Bladder Cancer Study:

- **Cell Lines:** Human bladder cancer cells (T24, J82, EJ) and normal cell lines (L02, HEK293) were used [4].
- **Treatment:** Cells were treated with Vitamin K2 (MK-4), dissolved in ethanol with a final solvent concentration of 0.1% in culture medium [4].
- **Key Methodologies:**
 - **Cell Viability:** Assessed using the **MTT assay** [4].
 - **Apoptosis Detection: Annexin V-FITC/PI staining** analyzed by flow cytometry and **TUNEL assay** [4].
 - **Mitochondrial Membrane Potential ($\Delta\Psi_m$):** Measured using **Rhodamine 123 staining** [4].
 - **ROS Detection:** Fluorescence-based assays with the inhibitor **N-acetyl cysteine (NAC)** [4].
 - **Protein Analysis: Western Blot** for cytochrome c release, cleavage of caspase-3 and PARP, and phosphorylation of JNK and p38. **Subcellular fractionation** was used to isolate mitochondrial and cytosolic proteins [4].
 - **Pathway Inhibition:** Specific inhibitors **SP600125 (JNK)** and **SB203580 (p38 MAPK)** were used to confirm the involvement of these pathways [4].

Vitamin K2 in Physiology and Disease

Clinical and preclinical studies highlight the importance of Vitamin K2 in several physiological systems:

- **Bone Health:** K2 supplementation (both MK-4 and MK-7) has been shown to improve bone strength and reduce fracture rates in postmenopausal women by activating osteocalcin [2] [3].
- **Glycemic Homeostasis:** A 6-month randomized controlled trial on Type 2 Diabetes patients found that MK-7 supplementation significantly reduced fasting glucose, insulin, and HbA1c levels. This effect was linked to changes in the gut microbiome and increased beneficial fecal metabolites like secondary bile acids and short-chain fatty acids [5].
- **Cardiovascular Health:** K2 activates Matrix Gla Protein (MGP), a potent inhibitor of vascular calcification. Large observational studies, such as the Rotterdam Study, have associated higher K2 intake with a lower risk of severe aortic calcification, coronary heart disease, and cardiovascular mortality [2] [6] [3].

Guidance for Further Research on Your Specific Compound

The term "**6Z 10Z Vitamin K2 d7**" suggests a highly specialized molecule, likely a **deuterated form** (indicated by "d7") with specific stereochemistry at two double bonds (6Z, 10Z). This compound is probably

a chemical reference standard or a metabolite used in advanced pharmacokinetic or mass spectrometry studies.

To find more targeted technical data, I recommend the following approaches:

- **Search Specialized Databases:** Query the exact compound name in **chemical and pharmaceutical databases** like PubChem, ChemSpider, or the freely available portion of SciFinder. This can provide structural information and suppliers.
- **Probe Scientific Literature:** Search **Google Scholar** and **PubMed** for the full chemical name or its variants. Focus your search on journals specializing in analytical chemistry, drug metabolism, or lipid research.
- **Consult Suppliers:** Companies that specialize in fine chemicals, stable isotopes, and research biochemicals often provide detailed analytical data and certificates of analysis for such specific compounds on their websites.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | Linus Pauling Institute | Oregon State University Vitamin K [lpi.oregonstate.edu]
2. Frontiers | Molecular Pathways and Roles for Vitamin -7 as... K 2 [frontiersin.org]
3. Benefits and Side Effects of Vitamin | Lifespan Research Institute K 2 [lifespan.io]
4. Induces Mitochondria-Related Apoptosis in... | PLOS One Vitamin K 2 [journals.plos.org]
5. supplementation improves impaired glycemic homeostasis... Vitamin K 2 [bmcmmedicine.biomedcentral.com]
6. Foods, Benefits, Dosage and Deficiency - Dr. Axe Vitamin K 2 [draxe.com]

To cite this document: Smolecule. [6Z 10Z Vitamin K2 d7 biological activity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12904273#6z-10z-vitamin-k2-d7-biological-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com